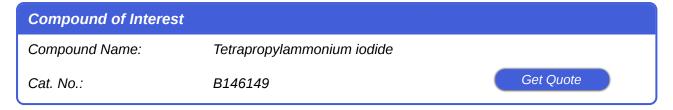


Tetrapropylammonium Iodide: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrapropylammonium iodide (TPAI) is a quaternary ammonium salt with significant applications across various scientific disciplines. This technical guide provides an in-depth overview of its chemical and physical properties, synthesis and purification protocols, and key applications, with a focus on its role as a phase-transfer catalyst and a component in materials science. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development and related fields.

Chemical and Physical Properties

Tetrapropylammonium iodide, with the chemical formula C₁₂H₂₈IN, is a white to off-white crystalline solid.[1] It is a quaternary ammonium salt consisting of a central nitrogen atom bonded to four propyl groups and an iodide anion.[1] This structure imparts unique physicochemical properties that are valuable in a wide range of chemical applications.[2]

Physical Properties

The key physical properties of **tetrapropylammonium iodide** are summarized in the table below.



Property	Value	Reference
Molecular Formula	C12H28IN	[3]
Molecular Weight	313.26 g/mol	[3]
Appearance	White to off-white crystalline solid	[1]
Melting Point	280-285 °C (decomposes)	[4]
Density	1.313 g/cm ³	[5]
Vapor Pressure	0.00000001 mmHg	[6]
Solubility in Water	Soluble	[7]
Sensitivity	Hygroscopic	[8]

Solubility

Tetrapropylammonium iodide's solubility is a critical factor in its application, particularly in phase-transfer catalysis and as an electrolyte. It is generally soluble in polar solvents due to its ionic nature.[6]



Solvent	Solubility (g/100 g of solvent) at 25°C	Reference
Methanol	124.06	[9]
Ethanol	30.34	[9]
Acetonitrile	27.8	[9]
Chloroform	54.6	[9]
Water	18.64	[9]
Acetone	5.15	[9]
1-Butanol	6.5	[9]
Benzonitrile	8.4	[9]
Nitrobenzene	4.8	[9]
Nitromethane	19.5	[9]
Ethyl Acetate	0.07	[9]

Crystal Structure

The crystal structure of **tetrapropylammonium iodide** has been determined, providing insight into its solid-state properties.

Crystal System	Orthorhombic	[6]
Space Group	P 21 21 21	[6]
Lattice Parameters	a = 14.037 Å, b = 11.7160 Å, c = 9.3020 Å	[6]
Angles	$\alpha = 90^{\circ}$, $\beta = 90^{\circ}$, $\gamma = 90^{\circ}$	[6]

Synthesis and Purification



Tetrapropylammonium iodide is typically synthesized via two primary methods: the Menshutkin reaction and the neutralization of tetrapropylammonium hydroxide.

Synthesis Protocols

2.1.1. Menshutkin Reaction (Alkylation of Tripropylamine)

This is the most common method for preparing **tetrapropylammonium iodide**, involving the reaction of tripropylamine with 1-iodopropane.[2]

- Reaction: (CH₃CH₂CH₂)₃N + CH₃CH₂CH₂I → (CH₃CH₂CH₂)₄N⁺I⁻
- Protocol:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve tripropylamine in a suitable polar aprotic solvent (e.g., acetonitrile or acetone) or proceed without a solvent.[2]
 - Add a stoichiometric equivalent of 1-iodopropane to the flask.
 - Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography.
 - Upon completion, the product often precipitates out of the solution upon cooling. If no precipitate forms, the solvent can be removed under reduced pressure.
 - The crude product is then collected for purification. Yields for this reaction are typically high, often in the range of 85-90%.[2]

2.1.2. Neutralization of Tetrapropylammonium Hydroxide

This method is employed when a high-purity product is desired, as the by-product is water, which is easily removed.[2]

- Reaction: (CH₃CH₂CH₂)₄N⁺OH⁻ + HI → (CH₃CH₂CH₂)₄N⁺I⁻ + H₂O
- Protocol:

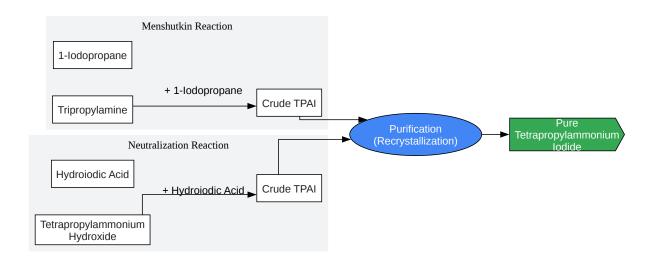




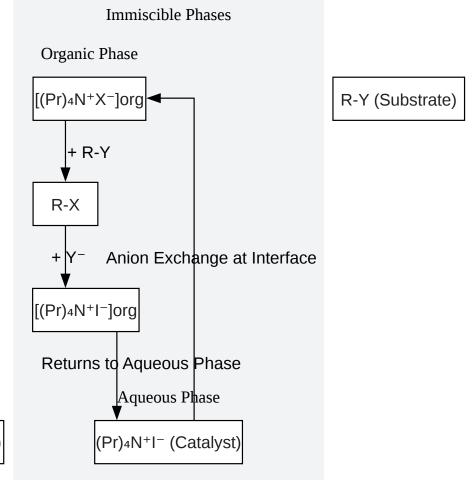


- In a beaker, dissolve tetrapropylammonium hydroxide in water.
- Slowly add a stoichiometric amount of hydroiodic acid while stirring. The reaction is an acid-base neutralization.
- The resulting solution is an aqueous solution of tetrapropylammonium iodide.
- The water is removed under reduced pressure to yield the solid product.



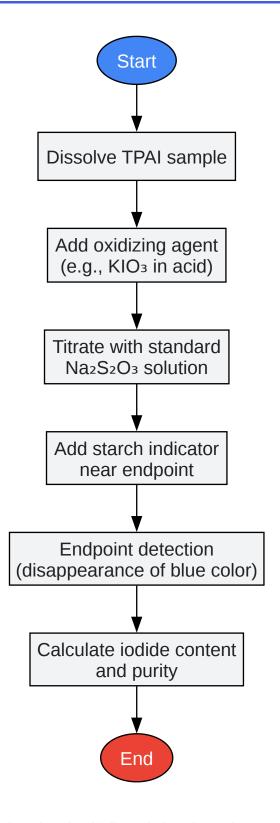






Na+X- (Reactant)





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